

# Dichlofluanid in Wood Preservation: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Dichlofluanid*

Cat. No.: *B1670457*

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## Introduction

**Dichlofluanid** (N-dichlorofluoromethylthio-N', N'-dimethyl-N-phenylsulfamide) is a broad-spectrum fungicide that has been utilized in wood preservation to protect timber from decay caused by fungi.[1][2] Its primary mode of action is as a potent inhibitor of fungal spore germination, functioning through multi-site activity.[3] While its use in the European Union for wood preservation is no longer approved, it has a history of application, often in combination with other biocides, to extend the service life of wood products.[1][4] This document provides an overview of its application, relevant experimental protocols, and a summary of its chemical and physical properties.

## Chemical and Physical Properties of Dichlofluanid

A summary of the key chemical and physical properties of **dichlofluanid** is presented in Table 1. Understanding these properties is crucial for its formulation and application in wood treatment, as well as for assessing its environmental fate.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>11</sub> Cl <sub>2</sub> FN <sub>2</sub> O <sub>2</sub> S <sub>2</sub>	[5]
Molecular Weight	333.2 g/mol	[5]
Appearance	White powder	[3]
Water Solubility	1.3 mg/L (at 20 °C)	[5]
Solubility in Organic Solvents (at 20 °C)	Dichloromethane: >200 g/L, Toluene: 145 g/L, Xylene: 70 g/L, Methanol: 15 g/L, Isopropanol: 10.6 g/L, Hexane: 2.6 g/L	[5]
Decomposition	Decomposed by alkaline media. DT <sub>50</sub> (22 °C): >15 days (pH 4), >18 hours (pH 7), < 10 minutes (pH 9). Light sensitive.	[1]

## Efficacy of Dichlofluanid in Wood Preservation

**Dichlofluanid** has demonstrated efficacy against a range of wood-destroying fungi. However, specific quantitative data from standardized tests, such as toxic values or mass loss inhibition percentages, are not readily available in the public domain. Its effectiveness is generally attributed to its ability to inhibit spore germination.[3] It has been used against common wood decay fungi, including brown-rot and white-rot varieties.

Table 2: Efficacy Data of **Dichlofluanid** Against Wood-Destroying Organisms

Target Organism	Test Method	Efficacy Data (e.g., Toxic Values, Mass Loss Inhibition)	Reference
Wood Decay Fungi (general)	Not Specified	Effective as a fungicide.	[1][2]
Botrytis cinerea	Not Specified	Effective against this common mold.	[3]
Alternaria spp.	Not Specified	Effective against this fungal genus.	[3]
Wood-Boring Insects	Not Specified	Primarily used as a fungicide; insecticidal efficacy is not its main application.	[3]

Note: Specific quantitative efficacy data for **dichlofluanid** in wood preservation according to standardized tests like EN 113 or AWP A E10 were not found in the performed searches.

## Application Protocols

The application of **dichlofluanid** as a wood preservative typically involves impregnating the chemical into the wood structure to ensure adequate retention and penetration. Vacuum-pressure impregnation is a common industrial method for this purpose.

### Experimental Protocol: Vacuum-Pressure Impregnation of Wood Samples

This protocol describes a general procedure for treating wood samples with a preservative solution like one containing **dichlofluanid**.

#### 1. Materials and Equipment:

- Wood samples of a specified species and dimensions (e.g., Scots pine sapwood)
- **Dichlofluanid**-based preservative solution of desired concentration
- Impregnation plant (autoclave) with vacuum and pressure capabilities

- Balance for weighing wood samples
- Drying oven

## 2. Procedure:

- Initial Weighing: Weigh the oven-dried wood samples (W1).
- Initial Vacuum: Place the wood samples in the impregnation vessel. Apply an initial vacuum of approximately -0.8 to -0.9 bar for 30-60 minutes to remove air from the wood capillaries.
- Flooding: While maintaining the vacuum, flood the vessel with the preservative solution until the samples are fully submerged.
- Pressure Phase: Release the vacuum and apply a hydraulic pressure of 8-12 bar for 1-4 hours. The duration depends on the wood species and desired penetration.
- Final Vacuum: Release the pressure and drain the preservative solution. Apply a final vacuum for 15-30 minutes to remove excess solution from the wood surface.
- Final Weighing: Remove the treated samples and weigh them immediately (W2) to determine the uptake of the preservative solution.
- Drying and Conditioning: Air-dry the treated samples, followed by conditioning to a constant weight in a controlled environment.

## 3. Calculation of Retention:

- The retention of the preservative in kilograms per cubic meter ( kg/m<sup>3</sup>) can be calculated using the following formula: Retention ( kg/m<sup>3</sup>) = [(W2 - W1) \* C] / V Where:
- W2 = Weight of the wood sample after impregnation (kg)
- W1 = Weight of the wood sample before impregnation (kg)
- C = Concentration of the preservative solution (%)
- V = Volume of the wood sample (m<sup>3</sup>)

# Experimental Protocols for Efficacy and Leaching Assessment

Standardized laboratory tests are crucial for evaluating the effectiveness and durability of wood preservatives.

## Protocol for Determining Protective Efficacy against Wood-Destroying Fungi (Based on EN 113)

This protocol outlines the general steps for testing the toxic values of a wood preservative against basidiomycetes.

### 1. Materials and Equipment:

- Treated and untreated wood blocks of a susceptible wood species (e.g., Scots pine sapwood).
- Cultures of wood-destroying fungi (e.g., *Coniophora puteana*, *Trametes versicolor*) on a malt agar medium.
- Culture vessels (e.g., Kolle flasks).
- Sterile water and other necessary sterile equipment.
- Incubation chamber with controlled temperature and humidity.

### 2. Procedure:

- **Sample Preparation:** Treat wood blocks with a range of preservative concentrations. Include untreated control blocks.
- **Leaching (Optional but Recommended):** Subject a set of treated blocks to a leaching procedure, such as that described in EN 84, to assess the permanence of the preservative.
- **Sterilization:** Sterilize the wood blocks by an appropriate method (e.g., gamma irradiation or ethylene oxide) that does not degrade the preservative.
- **Inoculation:** Place the sterile wood blocks in the culture vessels on actively growing mycelium of the test fungus.
- **Incubation:** Incubate the culture vessels at a specified temperature (e.g.,  $22 \pm 1$  °C) and relative humidity (e.g.,  $70 \pm 5\%$ ) for a defined period (e.g., 16 weeks).
- **Assessment:** After incubation, remove the wood blocks, clean off the surface mycelium, and determine the mass loss by weighing the blocks after oven-drying.

### 3. Data Analysis:

- Calculate the percentage mass loss for each block.
- The toxic values are determined as the retention levels of the preservative at which the mean percentage mass loss is below a certain threshold (e.g., 3%).

## Protocol for Determining Leaching of Preservatives (Based on EN 84)

This protocol describes a method for assessing the leaching of wood preservatives in a laboratory setting.

#### 1. Materials and Equipment:

- Treated wood samples.
- Vessels for immersing the samples in water.
- Deionized water.
- Shaking or agitation apparatus (optional).

#### 2. Procedure:

- **Impregnation and Conditioning:** Treat wood samples with the preservative and allow them to condition as per the manufacturer's instructions.
- **Immersion:** Immerse the treated wood samples in deionized water with a specified volume-to-surface-area ratio.
- **Water Changes:** Replace the water with fresh deionized water at specified intervals over a period of 14 days.
- **Analysis of Leachate:** Collect the water samples (leachates) at each change and analyze them for the concentration of the active ingredient (**dichlofluanid**).
- **Analysis of Wood:** After the leaching procedure, analyze the wood samples to determine the residual amount of the preservative.

#### 3. Data Analysis:

- Calculate the amount of **dichlofluanid** leached into the water at each interval.
- Determine the total percentage of the initial preservative that has leached from the wood.

## Analytical Methods for Dichlofluanid in Wood

Gas chromatography-mass spectrometry (GC-MS) is a suitable method for the determination of **dichlofluanid** in treated wood.

## Protocol for GC-MS Analysis of Dichlofluanid in Wood

#### 1. Sample Preparation and Extraction:

- Grind the treated wood to a fine powder.

- Extract a known weight of the wood powder with a suitable organic solvent (e.g., acetone or a mixture of acetone and ethyl acetate) using a technique like Soxhlet extraction or ultrasonication.
- Filter the extract and concentrate it to a known volume.
- Perform a clean-up step if necessary, for example, using solid-phase extraction (SPE), to remove interfering matrix components.

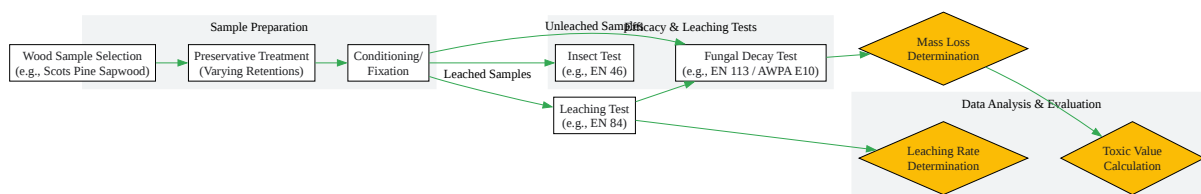
## 2. GC-MS Analysis:

- Gas Chromatograph (GC) Conditions:
- Column: A non-polar or semi-polar capillary column (e.g., DB-5MS).
- Injector: Splitless mode.
- Carrier Gas: Helium at a constant flow rate.
- Temperature Program: An optimized temperature gradient to ensure good separation of **dichlofluanid** from other compounds.
- Mass Spectrometer (MS) Conditions:
- Ionization Mode: Electron Ionization (EI).
- Acquisition Mode: Selected Ion Monitoring (SIM) for higher sensitivity and selectivity, monitoring characteristic ions of **dichlofluanid**.

## 3. Quantification:

- Prepare a calibration curve using standard solutions of **dichlofluanid**.
- Quantify the amount of **dichlofluanid** in the wood extract by comparing its peak area to the calibration curve.
- Calculate the retention of **dichlofluanid** in the wood in  $\text{kg/m}^3$ .

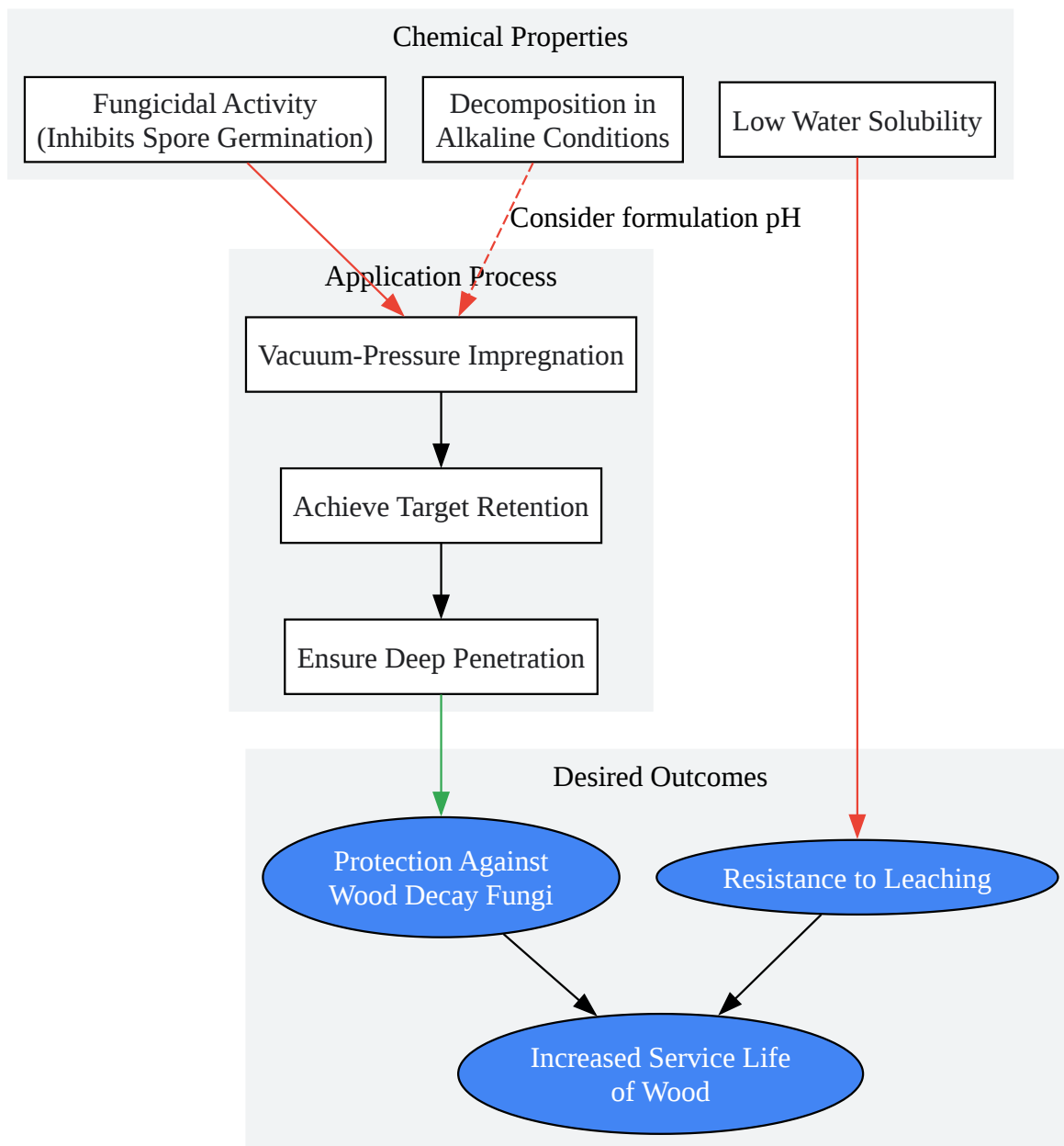
## Visualizations



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Caption: Experimental workflow for evaluating a wood preservative.





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Caption: Logical relationship of **dichlofluanid** properties and application.

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## References

- 1. Antifungal Agents in Wood Protection—A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. inovwoodandfurniture.pt [inovwoodandfurniture.pt]
- 3. Dichlofluanid (Ref: BAY 47531) [sitem.herts.ac.uk]
- 4. researchgate.net [researchgate.net]
- 5. Dichlofluanid | C<sub>9</sub>H<sub>11</sub>Cl<sub>2</sub>FN<sub>2</sub>O<sub>2</sub>S<sub>2</sub> | CID 14145 - PubChem [pubchem.ncbi.nlm.nih.gov]
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